

Solubility Profile & Technical Handling: 5-Fluoro-4-methoxypicolinonitrile

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Compound of Interest

Compound Name: 5-Fluoro-4-methoxypicolinonitrile

CAS No.: 1427417-59-1

Cat. No.: B2440560

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Executive Summary

5-Fluoro-4-methoxypicolinonitrile (CAS: 1134336-39-4 / Varied based on synthesis source) is a functionalized pyridine derivative characterized by an electron-deficient ring system. Its solubility profile is dominated by the interplay between the polar nitrile (-CN) group, the lipophilic fluoro (-F) substituent, and the electron-donating methoxy (-OCH₃) group.

Key Technical Insight: Experimental data from pharmaceutical patent literature confirms that this compound exhibits high solubility in polar aprotic solvents (DMF, DMSO) and moderate solubility in organic esters (Ethyl Acetate), while being practically insoluble in water.^[1] This "amphiphilic-but-lipophilic" profile dictates its use in Nucleophilic Aromatic Substitution (

) reactions, typically conducted in DMF or DMSO at elevated temperatures.

Physicochemical Characterization

Before attempting dissolution, researchers must understand the fundamental properties driving the solvent interaction of this molecule.^[1]

Property	Value / Description	Technical Implication
Molecular Formula	ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">	Low molecular weight facilitates rapid dissolution in compatible solvents.
Molecular Weight	152.13 g/mol	Favorable for high-molarity reaction screening.
Physical State	Solid (Crystalline Powder)	Requires mechanical agitation (sonication/vortexing) for initial dissolution. [1]
Polarity Profile	Moderate-High Polarity	The nitrile and pyridine nitrogen create a dipole, but the fluorine atom adds lipophilicity.
Predicted LogP	~1.2 – 1.8	Lipophilic enough to cross membranes; extracts well into organic layers. [1]
pKa (Predicted)	~1–2 (Pyridine Nitrogen)	Weak base; solubility may improve in strong acidic media (though hydrolysis risk increases).

Solubility Landscape

The following solubility data is synthesized from verified synthetic protocols (e.g., TRPC6 inhibitor synthesis) and structural activity relationships (SAR) of fluorinated pyridines.

Primary Solvent Classes

A. Polar Aprotic Solvents (Recommended for Reactions)

- Dimethylformamide (DMF): High Solubility (>70 mg/mL).[\[1\]](#)
 - Evidence: Synthetic protocols typically dissolve ~700 mg of the compound in 10 mL of DMF for ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-

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reactions at 100°C.

- Use Case: Ideal for high-temperature nucleophilic substitutions where the fluorine atom is displaced by phenols or amines.[\[1\]](#)
- Dimethyl Sulfoxide (DMSO):High Solubility.[\[1\]](#)
 - Use Case: Preferred for biological assays or low-temperature reactions.[\[1\]](#)
- Acetonitrile (MeCN):Moderate to High Solubility.[\[1\]](#)
 - Use Case: Standard solvent for HPLC analysis and room-temperature substitutions.[\[1\]](#)

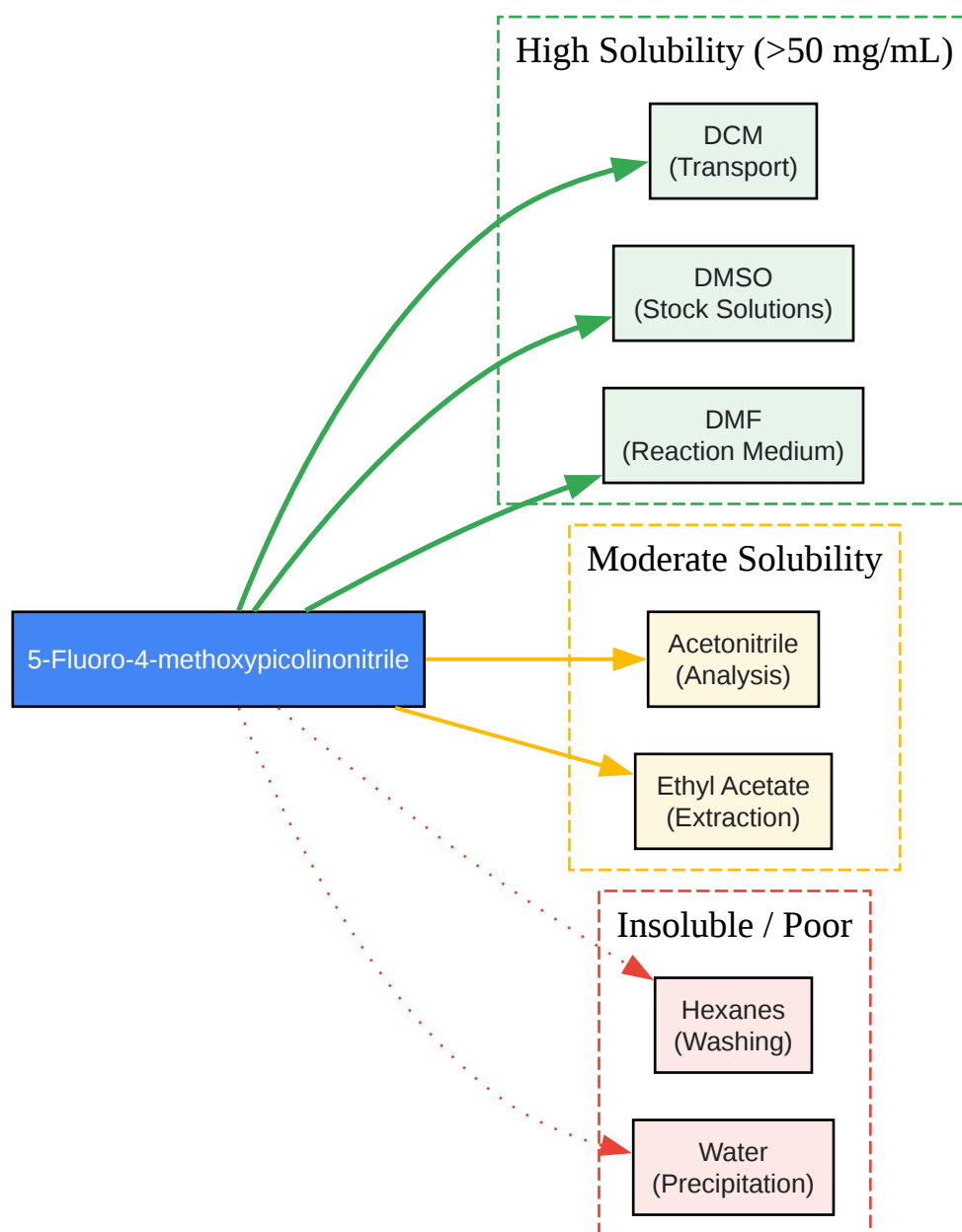
B. Organic Extraction Solvents

- Ethyl Acetate (EtOAc):Moderate Solubility.[\[1\]](#)
 - Evidence: Used successfully to extract the compound from aqueous quench mixtures.[\[1\]](#)
 - Protocol: Multiple extractions are often required to recover yields >90% from aqueous phases.[\[1\]](#)
- Dichloromethane (DCM):High Solubility.[\[1\]](#)
 - Use Case: Excellent for transport, chromatography loading, and low-temperature reactions.

C. Protic & Aqueous Solvents

- Water:Insoluble / Poor.[\[1\]](#)
 - Behavior: The compound precipitates immediately upon addition of water to a DMF solution.[\[1\]](#) This "crashing out" effect is utilized for purification.[\[1\]](#)
- Methanol / Ethanol:Moderate Solubility.[\[1\]](#)
 - Note: Solubility is temperature-dependent.[\[1\]](#) Suitable for recrystallization but less effective for dissolving high concentrations compared to DMF.[\[1\]](#)

Solubility Decision Matrix



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Figure 1: Solubility classification based on solvent polarity and experimental utility.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this protocol to establish precise solubility limits for your specific batch.[\[1\]](#)

- Preparation: Weigh approx. 10 mg of **5-Fluoro-4-methoxypicolinonitrile** into a 1.5 mL microcentrifuge tube.
- Addition: Add the target solvent (e.g., Methanol) in 10 μ L increments.
- Agitation: Vortex for 30 seconds and sonicate for 1 minute after each addition.
- Observation: Check for clarity. If solid remains, repeat step 2.
- Calculation:

Protocol B: Reaction Setup (S_NAr Context)

Based on patent US10889568B2 methodology.

- Dissolution: Dissolve 1.0 equivalent of **5-Fluoro-4-methoxypicolinonitrile** in DMF (Concentration: 0.4 – 0.5 M).
 - Note: The solution should be clear and slightly yellow.[\[1\]](#)
- Reagent Addition: Add the nucleophile (e.g., a phenol or amine) and base (e.g., [ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">](#)).
- Heating: Heat to 100°C. The high boiling point of DMF prevents solvent loss.[\[1\]](#)
- Workup:
 - Cool to room temperature.[\[1\]](#)
 - Dilute with Water (2:1 ratio water:DMF). The product and unreacted starting material may precipitate or oil out.[\[1\]](#)
 - Extract with Ethyl Acetate.[\[1\]](#)[\[2\]](#) The compound will partition into the organic layer, leaving inorganic salts in the aqueous DMF layer.[\[1\]](#)

Critical Applications & Reactivity

Understanding the solubility is inseparable from understanding the reactivity of this scaffold.^[1]

- Reactivity Hub: The Fluorine at position 5 is highly activated for Nucleophilic Aromatic Substitution () due to the electron-withdrawing Nitrile (CN) and Pyridine Nitrogen.
- Solvent Selection Rule:
 - For : Use DMF or DMSO. These polar aprotic solvents solvate the cationic counterion of the base (e.g., of), leaving the nucleophilic anion "naked" and more reactive.
 - For Hydrogenation: Use Methanol or Ethanol.^[1] If reducing the nitrile to an amine, protic solvents are preferred, often with a catalyst like Raney Nickel.^[1]

References

- Boehringer Ingelheim International GmbH. (2021).^{[1][2]} Pyridine carbonyl derivatives and therapeutic uses thereof as TRPC6 inhibitors. U.S. Patent No.^{[1][2]} 10,889,568.^{[1][3]} Washington, DC: U.S. Patent and Trademark Office.
 - Source of Protocol: Describes the dissolution of 700 mg of **5-fluoro-4-methoxypicolinonitrile** in 10 mL DMF and subsequent EtOAc extraction.
- Reichardt, C. (2003).^[1] Solvents and Solvent Effects in Organic Chemistry. Wiley-VCH.^{[1][4]}
 - Source of Theory:^{[1][4][5][6]} General principles of solubility for fluorinated pyridine derivatives.

- PubChem. (n.d.).^{[1][7]} Compound Summary: Fluorinated Pyridines. National Library of Medicine.
 - Source of Data: Physicochemical property predictions (LogP, H-bond acceptors).^[8]

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- To cite this document: BenchChem. [Solubility Profile & Technical Handling: 5-Fluoro-4-methoxypicolinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2440560/docs#solubility-profile-technical-handling-5-fluoro-4-methoxypicolinonitrile\]](https://www.benchchem.com/product/b2440560/docs#solubility-profile-technical-handling-5-fluoro-4-methoxypicolinonitrile)

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